

2-Chloro-4-methylpyrimidine molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-4-methylpyrimidine

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A Technical Guide to 2-Chloro-4-methylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **2-Chloro-4-methylpyrimidine**, along with a detailed experimental protocol for its synthesis.

Core Properties

2-Chloro-4-methylpyrimidine is a substituted pyrimidine that serves as a valuable intermediate in various chemical syntheses.^[1] Its molecular and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C5H5ClN2	[1][2][3][4][5][6]
Molecular Weight	128.56 g/mol	[1][2][3][4][5][6]
CAS Number	13036-57-2	[1][2]
Appearance	Light yellow or white solid	[1][6]
Melting Point	35-36 °C	[1]
Boiling Point	94 °C (at 12 mmHg)	[1]
Purity	>95%	[3]

Experimental Protocols

Synthesis of **2-Chloro-4-methylpyrimidine** from 2,4-dichloropyrimidine

A documented method for the synthesis of **2-Chloro-4-methylpyrimidine** involves the reaction of 2,4-dichloropyrimidine with a methylating agent.[1]

Materials:

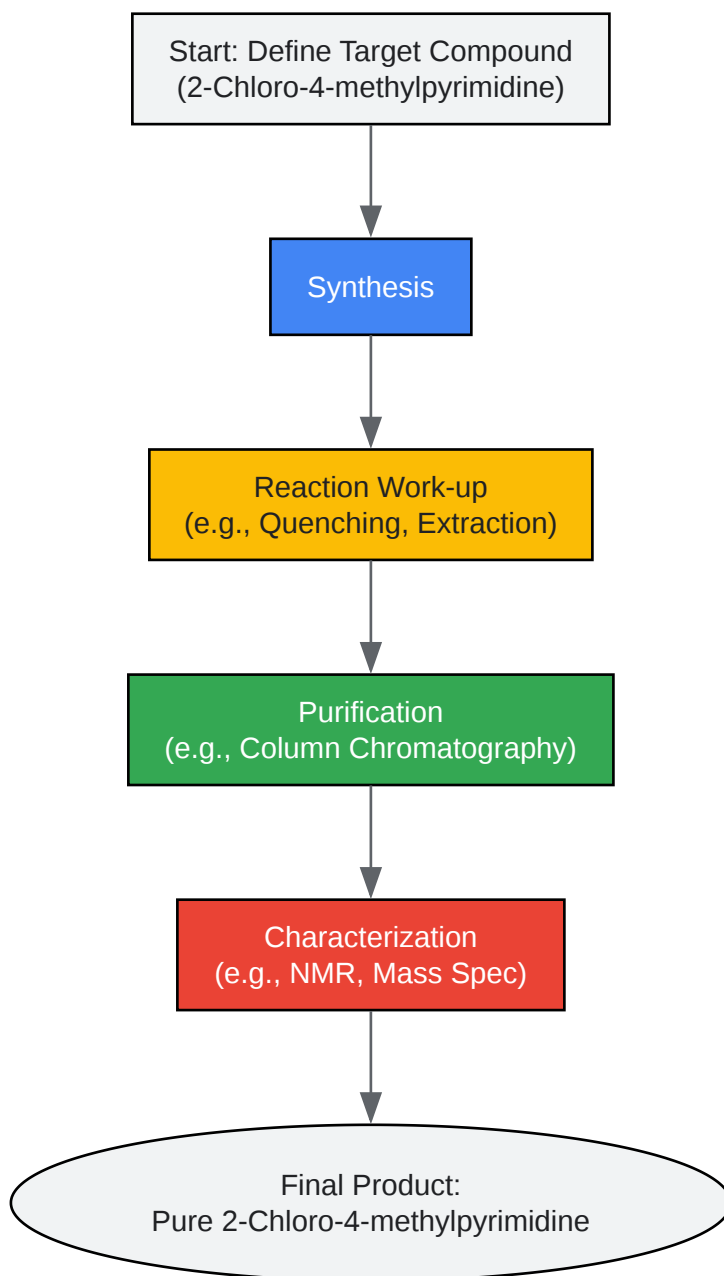
- 2,4-dichloropyrimidine
- Methylmagnesium chloride (MeMgCl) 3M solution in THF
- Iron(III) acetylacetonate (Fe(acac)₃)
- Tetrahydrofuran (THF)
- Ethyl acetate (EtOAc)
- Water
- Silica gel
- Hexanes

Procedure:

- A solution of 2,4-dichloropyrimidine (2g, 13.42 mmol) and Fe(acac)₃ (1.37g, 3.9 mmol) in THF (40 mL) is prepared under an argon atmosphere and cooled to 0°C.
- To this stirred solution, MeMgCl (3M in THF, 4.47mL, 13.42mmol) is added dropwise.
- The reaction mixture is stirred at 0°C for 8 hours.
- Following the reaction, the mixture is diluted with water and extracted with EtOAc.
- The organic phase is evaporated, and the resulting residue is purified by silica gel column chromatography using a 25% EtOAc/hexanes eluent.
- This process yields **2-Chloro-4-methylpyrimidine**.[\[1\]](#)

Logical Workflow for Chemical Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis, purification, and characterization of a chemical compound like **2-Chloro-4-methylpyrimidine**.



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Caption: A flowchart of the chemical synthesis and characterization process.

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